

Comprehensive Structural Analysis: 2-(Azepan-1-yl)-2-(4-chlorophenyl)acetic acid

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Compound of Interest

Compound Name: 2-(Azepan-1-yl)-2-(4-chlorophenyl)acetic acid

Cat. No.: B11850452

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Executive Summary

2-(Azepan-1-yl)-2-(4-chlorophenyl)acetic acid (Molecular Formula:

) represents a specialized structural motif combining a lipophilic 4-chlorophenyl group, a polar carboxylic acid tail, and a bulky, seven-membered azepane (homopiperidine) ring.

This molecular architecture is characteristic of "privileged structures" in medicinal chemistry, sharing pharmacophoric features with non-steroidal anti-inflammatory drugs (NSAIDs) (phenylacetic acid backbone) and antihistamines/psychoactive agents (azepane moiety).^[1] The presence of a chiral center at the

-position renders this molecule a candidate for enantioselective synthesis or chiral resolution, a critical quality attribute in pharmaceutical development.^[1]

Key Analytical Challenges:

- **Conformational Flexibility:** The seven-membered azepane ring exhibits complex fluxional behavior in NMR timescales.^[1]

- Chirality: The -carbon is a stereogenic center requiring rigorous enantiomeric excess (ee) determination.[\[1\]](#)
- Zwitterionic Character: The basic tertiary amine and acidic carboxyl group allow for zwitterionic equilibrium, influencing solubility and chromatographic retention.[\[1\]](#)

Physicochemical Profile & Chemical Identity[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Specification / Value
IUPAC Name	2-(Azepan-1-yl)-2-(4-chlorophenyl)acetic acid
Molecular Formula	
Molecular Weight	267.75 g/mol
Monoisotopic Mass	267.1026 Da (Cl)
Appearance	White to off-white crystalline solid (typically as HCl salt)
Solubility	Soluble in DMSO, Methanol; pH-dependent solubility in aqueous media (high at pH < 2 and pH > 8). [2] [3] [4] [5] [6]
pKa (Predicted)	Acid: ~3.8 (COOH); Base: ~8.5 (Tertiary Amine)
LogP (Predicted)	2.1 – 2.5 (Lipophilic, but modulated by ionization)

Synthetic Context & Impurity Logic

To accurately analyze the structure, one must understand its origin.[\[1\]](#) The two primary synthetic routes dictate the impurity profile.[\[1\]](#)

Route A: Nucleophilic Substitution (Standard)

Reaction of

-bromo-4-chlorophenylacetic acid with azepane.[1]

- Mechanism:

displacement.[1]

- Key Impurities:

- Hydrolysis byproduct:

- hydroxy-4-chlorophenylacetic acid (from moisture).[1]

- Elimination byproduct: 4-chlorophenylglyoxylic acid derivatives (if oxidation occurs).[1]

- Regioisomers: Unlikely due to specific alpha-halo positioning.[1]

Route B: Strecker-Type Synthesis

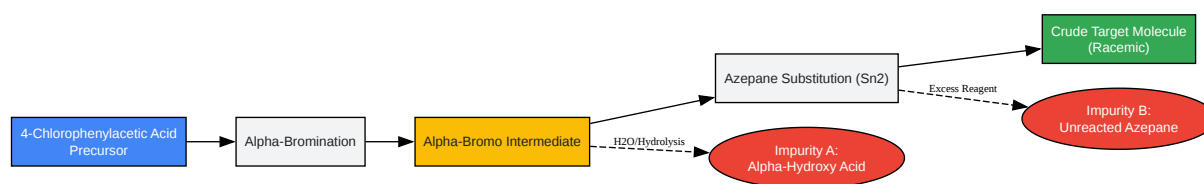
Reaction of 4-chlorobenzaldehyde, azepane, and cyanide, followed by hydrolysis.[1]

- Key Impurities:

- -aminonitrile intermediate (incomplete hydrolysis).[1]

- 4-chlorobenzoic acid (oxidation of aldehyde).[1]

Diagram 1: Synthesis & Impurity Workflow



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Caption: Synthetic pathway via nucleophilic substitution highlighting critical impurity origins.

Spectroscopic Elucidation Strategies

A. Mass Spectrometry (MS)

The presence of chlorine provides a definitive isotopic signature.[\[1\]](#)

- Ionization: ESI+ (Electrospray Ionization, Positive Mode).[\[1\]](#)
- Molecular Ion (
):
 - m/z 268.1 (
Cl isotope, 100% intensity).[\[1\]](#)
 - m/z 270.1 (
Cl isotope, ~32% intensity).[\[1\]](#)
 - Diagnostic: The 3:1 peak height ratio confirms the monochloro substitution.[\[1\]](#)
- Fragmentation Pattern (
):
 - Loss of COOH:
(Decarboxylation is common in
-amino acids).[\[1\]](#)
 - Tropylium Ion:
(Chlorobenzyl cation formation).[\[1\]](#)
 - Azepane Ring:
(Azepanium ion).[\[1\]](#)

B. Nuclear Magnetic Resonance (NMR)

The fluxional nature of the 7-membered ring broadens signals at room temperature.^[1] High-temperature NMR (

) may sharpen peaks.^[1]

¹H NMR (400 MHz, DMSO-

) Prediction:

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
COOH	11.0 - 13.0	Broad Singlet	1H	Carboxylic acid proton (exchangeable). ^[1]
Ar-H	7.30 - 7.50	Multiplet (AA'BB')	4H	4-Chlorophenyl ring symmetry. ^[1]
-CH	4.10 - 4.30	Singlet	1H	Benzylic methine. ^[1] Distinctive singlet as no vicinal protons exist. ^[1]
Azepane -CH	2.60 - 2.80	Broad Multiplet	4H	Protons adjacent to Nitrogen. ^[1] Broadened by ring inversion. ^[1]
Azepane -CH	1.50 - 1.70	Multiplet	8H	Remaining ring methylene protons. ^[1]

¹³C NMR Prediction:

- Carbonyl (C=O): ~172-175 ppm.^[1]
- Aromatic C-Cl: ~133 ppm (quaternary).^[1]

- Aromatic C-ipso: ~135 ppm.[\[1\]](#)
- -Carbon: ~70-75 ppm (Deshielded by N and Phenyl).[\[1\]](#)
- Azepane N-CH
: ~50-55 ppm.[\[1\]](#)
- Azepane CH
: ~25-30 ppm.[\[1\]](#)

C. Infrared Spectroscopy (FT-IR)

- 3300 - 2500 cm
: Broad O-H stretch (carboxylic acid dimer).[\[1\]](#)
- 1720 - 1700 cm
: Strong C=O stretch (Acid carbonyl).[\[1\]](#)
- 1090 cm
: C-Cl stretch (Aromatic).

Stereochemical Analysis (Chirality)

The molecule possesses one chiral center at the

-carbon.[\[1\]](#)

Enantiomeric Separation Protocol

Since the synthesis is likely racemic, separating the (R) and (S) enantiomers is critical for biological profiling.[\[1\]](#)

- Method: Chiral High-Performance Liquid Chromatography (HPLC).[\[1\]](#)
- Column Selection: Polysaccharide-based columns (e.g., Chiralpak AD-H or OD-H).[\[1\]](#)

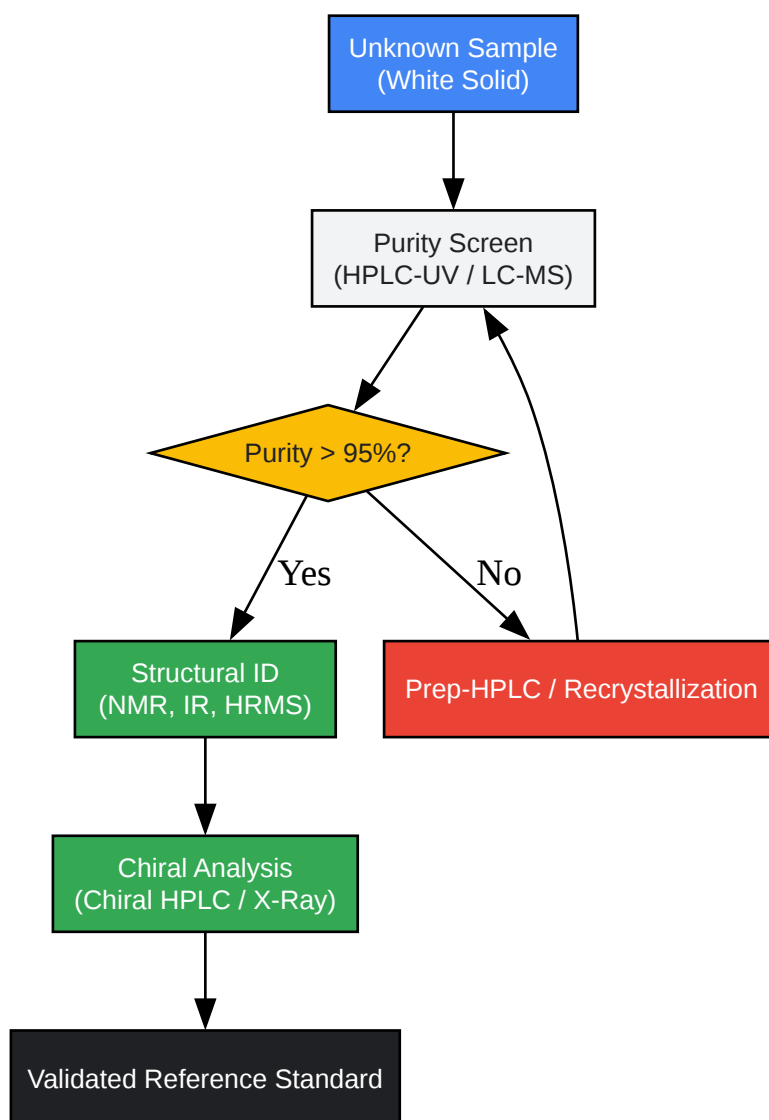
- Mobile Phase: Hexane : Isopropanol : TFA (90:10:0.1).[1] The acid additive (TFA) is crucial to suppress ionization of the carboxylic acid and amine, ensuring sharp peak shape.[1]

Absolute Configuration Assignment

- X-Ray Crystallography: The "Gold Standard." [1] Requires growing a single crystal of the salt (e.g., HCl salt).[1] The heavy chlorine atom facilitates anomalous scattering methods for absolute structure determination.[1]
- Circular Dichroism (CD): Comparison of the CD spectrum with known
-phenylglycine derivatives.[1]

Analytical Workflow Diagram

The following diagram outlines the logical flow for full characterization, from crude synthesis to validated pure compound.



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Caption: Step-by-step decision tree for the structural validation of the target compound.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).^[1] Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons.^[1] (Authoritative text on organic spectroscopy).
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. A. (2014).^[1] Introduction to Spectroscopy. Cengage Learning.^[1] (Source for IR and NMR correlation tables).

- Claxton, G. P., et al. (1974).[1] "2-Phenyl-2-(1-azacycloalkyl)acetic acids and derivatives." Journal of Medicinal Chemistry, 17(3), 364–367.[1] [Link](#) (Foundational work on azacycloalkyl phenylacetic acids).[1]
- Snyder, L. R., Kirkland, J. J., & Dolan, J. W. (2011).[1] Introduction to Modern Liquid Chromatography. John Wiley & Sons.[1] (Standard protocols for HPLC method development).

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Sources

- 1. (4-Chlorophenyl)acetic acid | C₈H₇ClO₂ | CID 15880 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (r)-2-Amino-2-(4-chlorophenyl)acetic acid | C₈H₈ClNO₂ | CID 738020 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-[2-[4-[(4-Chlorophenyl)-phenylmethyl]piperazin-1-yl]ethoxy]acetic acid;hydron | C₂₁H₂₆ClN₂O₃⁺ | CID 66957951 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. IPPI-DB compound 592 detail [ippidb.pasteur.fr]
- 5. WO2009057133A2 - A process for the synthesis of 2-[2-[4-[(4-chlorophenyl)phenyl methyl]-1-piperazinyl] ethoxy acetic acid - Google Patents [patents.google.com]
- 6. medchemexpress.com [medchemexpress.com]
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